

Chemical hazards and safety precautions for 2-Bromo-2'-nitroacetophenone

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Compound of Interest

Compound Name: **2-Bromo-2'-nitroacetophenone**

Cat. No.: **B032119**

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An In-depth Technical Guide to the Chemical Hazards and Safety Precautions for **2-Bromo-2'-nitroacetophenone**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Bromo-2'-nitroacetophenone is a key building block in organic synthesis, particularly valued in pharmaceutical and agrochemical research.^[1] However, its utility is accompanied by a significant hazard profile, necessitating stringent safety protocols. This guide provides a comprehensive technical overview of the chemical hazards associated with **2-Bromo-2'-nitroacetophenone**, including its classification, reactivity, and toxicological properties. It further details essential safety precautions, handling procedures, storage requirements, and emergency responses. By integrating expert knowledge with established safety standards, this document aims to equip researchers and laboratory personnel with the critical information needed to handle this compound responsibly and safely.

Chemical and Physical Properties

A thorough understanding of a chemical's properties is fundamental to its safe handling.

Table 1: Physicochemical Properties of **2-Bromo-2'-nitroacetophenone**

Property	Value	Source
Chemical Formula	<chem>C8H6BrNO3</chem>	[1] [2]
Molecular Weight	244.04 g/mol	[1] [2] [3]
Appearance	White to pale yellow crystalline powder	[1] [4]
Melting Point	55-57 °C	[3] [4] [5]
Boiling Point	335.7 ± 17.0 °C (Predicted)	[4] [5]
CAS Number	6851-99-6	[1] [2] [3]
Synonyms	2'-Nitrophenacyl bromide	[1] [3]

Hazard Identification and GHS Classification

2-Bromo-2'-nitroacetophenone is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are its corrosive effects on skin and eyes.

Table 2: GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage. [2] [6]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage. [2]

Source: ECHEMI[\[6\]](#), PubChem[\[2\]](#)

The signal word for this chemical is "Danger".[\[2\]](#)[\[6\]](#) Its hazard profile necessitates the use of extensive personal protective equipment and strict handling protocols.

Safe Handling and Engineering Controls

Given its corrosive nature, all handling of **2-Bromo-2'-nitroacetophenone** must be performed with the utmost care, employing a combination of engineering controls and personal protective equipment.

Engineering Controls

The primary engineering control for handling this compound is a properly functioning chemical fume hood.^[7] This minimizes the risk of inhaling dust or vapors. The work area should also be equipped with easily accessible safety showers and eyewash stations.^[7]

Personal Protective Equipment (PPE)

The following PPE is mandatory when working with **2-Bromo-2'-nitroacetophenone**:

- Eye and Face Protection: Chemical safety goggles and a face shield are essential to protect against splashes.^[3]
- Hand Protection: Wear chemical-resistant gloves, such as nitrile or neoprene. It is advisable to double-glove and to change gloves immediately if they become contaminated.^[3]
- Body Protection: A lab coat must be worn and kept fully fastened.
- Respiratory Protection: While a fume hood is the primary means of respiratory protection, a NIOSH-approved respirator with appropriate cartridges (type P3) should be available for emergencies.^[3]

Step-by-Step Handling Protocol

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Sources

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